

Genotoxicity of N-Nitroso-Desmethyl-Cyclobenzaprine: An In-Depth Technical Guide

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-cyclobenzaprine*

Cat. No.: *B15813342*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-nitroso-desmethyl-cyclobenzaprine is a nitrosamine drug substance-related impurity (NDSRI) that can arise from the muscle relaxant cyclobenzaprine. As a member of the cohort of concern for nitrosamine impurities, it is classified as a potent mutagen and potential human carcinogen. This technical guide provides a comprehensive overview of the genotoxic potential of **N-nitroso-desmethyl-cyclobenzaprine**. While specific experimental data for this compound is not publicly available, this document extrapolates its likely genotoxic profile based on its chemical structure, the known mechanisms of action for nitrosamines, and regulatory guidance. It details the expected metabolic activation, potential for DNA damage, and the standard battery of tests used to assess such genotoxic impurities. This guide is intended to serve as a resource for researchers and drug development professionals in understanding and mitigating the risks associated with this and similar nitrosamine impurities.

Introduction

The presence of nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and the pharmaceutical industry worldwide. These compounds are often potent genotoxic carcinogens, and their presence, even at trace levels, can pose a risk to patient safety. **N-nitroso-desmethyl-cyclobenzaprine** is the N-nitrosated version of a secondary amine metabolite of cyclobenzaprine.[1] Its formation can occur during the synthesis of the active pharmaceutical ingredient (API), in the formulated drug product, or during storage under certain conditions.[1]

Due to its structural similarity to other well-characterized carcinogenic nitrosamines, **N-nitroso-desmethyl-cyclobenzaprine** is considered a high-potency mutagen. The U.S. Food and Drug Administration (FDA) has classified it under the Carcinogenic Potency Categorization Approach (CPCA) as Potency Category 1, the most potent category, with a stringent acceptable intake (AI) limit of 26.5 ng/day.[1][2] This underscores the critical need to understand its genotoxic properties and to control its presence in pharmaceutical products.

Chemical Structure and Structural Alerts for Genotoxicity

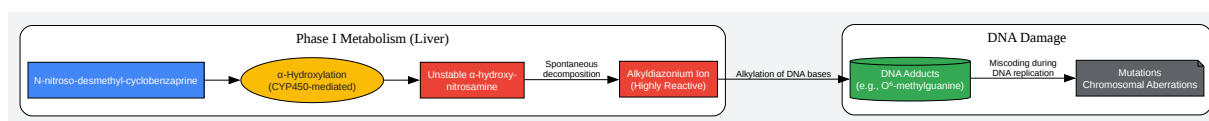
Chemical Name: N-[3-(5H-dibenzo[a,d][3]annulen-5-ylidene)propyl]-N-methylnitrous amide[1]

Molecular Formula: C₁₉H₁₈N₂O[1] Molecular Weight: 290.37 g/mol [1]

The key structural feature of **N-nitroso-desmethyl-cyclobenzaprine** that alerts to its genotoxic potential is the N-nitroso group (-N-N=O) attached to a secondary amine. This functional group is the defining feature of nitrosamines and is strongly associated with mutagenicity and carcinogenicity.

Proposed Mechanism of Genotoxicity: Metabolic Activation

Nitrosamines are typically not directly genotoxic. They require metabolic activation, primarily by cytochrome P450 (CYP) enzymes in the liver, to be converted into reactive electrophilic species that can damage DNA.[3] The proposed metabolic activation pathway for **N-nitroso-desmethyl-cyclobenzaprine** is illustrated below.



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Figure 1: Proposed metabolic activation pathway of **N-nitroso-desmethyl-cyclobenzaprine**.

This pathway involves the enzymatic hydroxylation of the carbon atom adjacent (alpha) to the nitroso group. The resulting α -hydroxynitrosamine is unstable and spontaneously decomposes to form a highly reactive alkyldiazonium ion. This electrophile can then readily react with nucleophilic sites on DNA bases, forming DNA adducts. These adducts, if not repaired, can lead to mispairing during DNA replication, resulting in gene mutations and chromosomal damage.

Anticipated Genotoxic Profile and Data Presentation

While specific experimental data for **N-nitroso-desmethyl-cyclobenzaprine** are not available in the public domain, a standard battery of genotoxicity tests would be required to characterize its profile. Based on its classification as a potent nitrosamine, positive results would be expected in the following assays. The tables below present illustrative data that would be typical for a potent nitrosamine.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used in vitro assay for detecting gene mutations.^{[4][5]} For nitrosamines, an "enhanced" Ames test protocol is recommended, which includes the use of hamster liver S9 for metabolic activation, as it has been shown to be more sensitive for this class of compounds.^{[4][5][6][7]}

Table 1: Illustrative Ames Test Results for a Potent Nitrosamine

Tester Strain	Metabolic Activation (S9)	Concentration (μ g/plate)	Mean Revertants $\pm$ SD	Fold Induction	Result
TA100	-	0	125 $\pm$ 15	-	Negative
1	130 $\pm$ 12	1.0			
10	128 $\pm$ 18	1.0			
+ (Hamster)	0	135 $\pm$ 11	-		
0.1	280 $\pm$ 25	2.1	Positive		
1	850 $\pm$ 60	6.3			
10	1500 $\pm$ 110	11.1			Positive
TA1535	+ (Hamster)	0	25 $\pm$ 5	-	
0.1	55 $\pm$ 8	2.2	Positive		
1	180 $\pm$ 20	7.2			
10	450 $\pm$ 45	18.0			

Data are hypothetical and for illustrative purposes only.

In Vitro Mammalian Cell Genotoxicity Assay

To assess chromosomal damage, an in vitro micronucleus assay or a chromosomal aberration assay in mammalian cells (e.g., human TK6 or Chinese Hamster Ovary cells) would be conducted.[8][9][10] These assays detect clastogenic (chromosome breaking) and aneugenic (chromosome loss/gain) events.

Table 2: Illustrative In Vitro Micronucleus Test Results

Cell Line	Metabolic Activation (S9)	Concentration (μ M)	% Micronucleated Cells $\pm$ SD	Fold Induction	% Cytotoxicity	Result
TK6	-	0	1.2 $\pm$ 0.3	-	0	
10	1.5 $\pm$ 0.4	1.3	5	Negative		
100	1.8 $\pm$ 0.5	1.5	15			
+ (Hamster)	0	1.3 $\pm$ 0.2	-	0		
1	3.0 $\pm$ 0.6	2.3	10	Positive		
5	6.5 $\pm$ 1.1	5.0	25			
20	12.8 $\pm$ 2.0	9.8	55			

Data are hypothetical and for illustrative purposes only.

In Vivo Genotoxicity Assay

An in vivo assay, such as the rodent liver micronucleus assay, is crucial to confirm genotoxicity in a whole animal system, which accounts for absorption, distribution, metabolism, and excretion (ADME).^{[11][12]} Given that the liver is the primary site of nitrosamine metabolism, assessing DNA damage in hepatocytes is particularly relevant.^[12]

Table 3: Illustrative In Vivo Rodent Liver Micronucleus Test Results

Species	Dose (mg/kg/day)	Route	Duration	% Micronucl eated Hepatocy tes ± SD	Fold Induction	Result
Rat	0 (Vehicle)	Oral	28 days	0.15 ± 0.05	-	
0.1	Oral	28 days	0.45 ± 0.10	3.0	Positive	
0.5	Oral	28 days	1.20 ± 0.25	8.0		
2.0	Oral	28 days	2.50 ± 0.40	16.7		

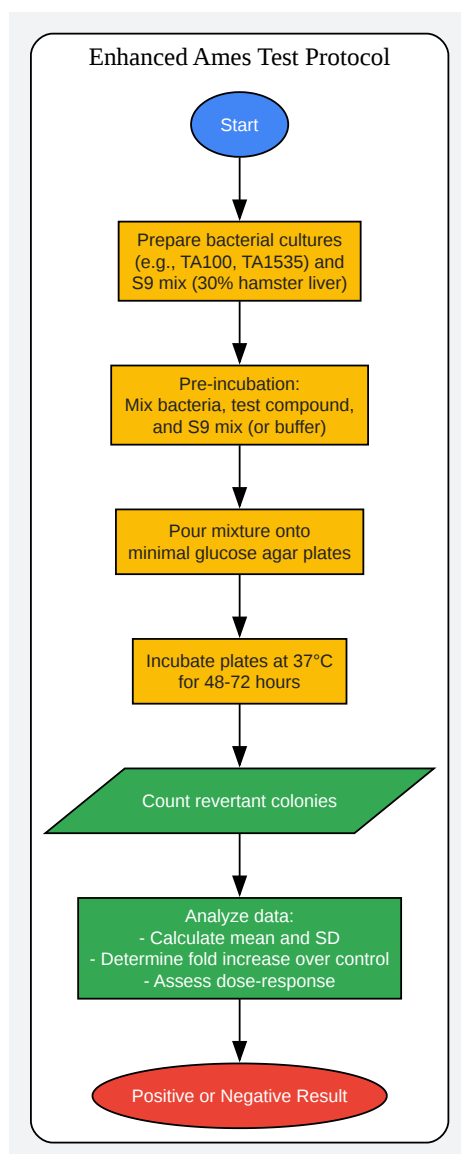
Data are hypothetical and for illustrative purposes only.

Experimental Protocols

Detailed methodologies for the standard genotoxicity assays are provided below. These protocols are based on OECD guidelines and common industry practices.

Enhanced Bacterial Reverse Mutation (Ames) Test Workflow

This assay evaluates the ability of a test compound to induce reverse mutations at selected loci of several bacterial strains.



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Figure 2: Workflow for the enhanced Ames test.

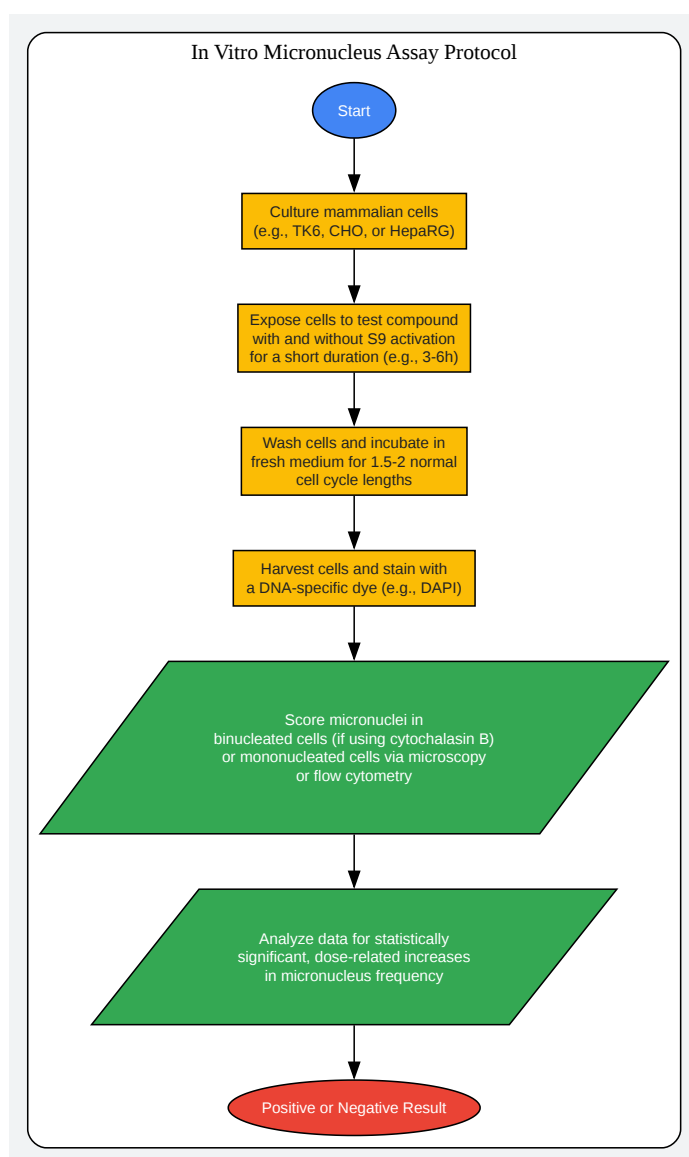
Methodology:

- Strains: Salmonella typhimurium strains TA98, TA100, TA1535, TA1537 and Escherichia coli strain WP2 uvrA (pKM101) are typically used.[5]
- Metabolic Activation: A liver post-mitochondrial fraction (S9) from Aroclor- or phenobarbital/ β -naphthoflavone-induced hamsters is used, typically at a high concentration (e.g., 30%).[4]

- Procedure: The pre-incubation method is employed. The test compound, bacterial culture, and S9 mix (or buffer for non-activation arms) are incubated together for a short period (e.g., 30 minutes) before being mixed with top agar and plated.[5]
- Analysis: A positive result is typically defined as a dose-related increase in revertant colonies with at least one concentration showing a response greater than or equal to a twofold increase over the solvent control.

In Vitro Micronucleus Assay Workflow

This assay detects damage to chromosomes or the mitotic apparatus.



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Figure 3: Workflow for the in vitro micronucleus assay.

Methodology:

- Cell Lines: Human lymphoblastoid TK6 cells or other suitable mammalian cell lines are used. [8]
- Treatment: Cells are treated with at least three concentrations of the test article, with and without an exogenous metabolic activation system (S9).
- Harvest and Staining: After treatment and a recovery period, cells are harvested. In the cytokinesis-block method, cytochalasin B is added to identify cells that have completed one mitosis. Cells are then fixed and stained with a DNA dye.
- Analysis: At least 2000 cells per concentration are scored for the presence of micronuclei. A positive result requires a statistically significant, dose-dependent increase in the frequency of micronucleated cells.

Risk Assessment and Control Strategies

The classification of **N-nitroso-desmethyl-cyclobenzaprine** as a Category 1 nitrosamine impurity necessitates stringent control measures. The acceptable intake limit of 26.5 ng/day is derived from the carcinogenic potency of highly potent nitrosamines like N-nitrosodiethylamine (NDEA).[8]

Control strategies should focus on:

- Risk Assessment: A thorough risk assessment of the manufacturing process of cyclobenzaprine should be conducted to identify potential sources of nitrosating agents and secondary amines that could lead to the formation of **N-nitroso-desmethyl-cyclobenzaprine**.
- Process Optimization: Manufacturing processes should be optimized to avoid conditions that favor nitrosation (e.g., acidic pH, high temperatures, presence of nitrite).
- Analytical Testing: Highly sensitive and specific analytical methods, such as LC-MS/MS or GC-MS, are required to detect and quantify **N-nitroso-desmethyl-cyclobenzaprine** at levels well below the AI limit.[1][13]

- Specification Setting: Appropriate specifications for this impurity in the API and drug product must be established and justified.

Conclusion

N-nitroso-desmethyl-cyclobenzaprine is a high-potency genotoxic impurity of significant concern. Based on its chemical structure and the extensive knowledge base on nitrosamines, it is expected to be a mutagen and a carcinogen, acting through a mechanism of metabolic activation to a DNA-reactive species. While specific experimental data are lacking, the information presented in this guide provides a robust framework for understanding its potential genotoxicity. For drug development professionals, this underscores the importance of proactive risk assessment, stringent process control, and sensitive analytical testing to ensure the safety and quality of pharmaceutical products containing cyclobenzaprine.

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